

An In-depth Technical Guide to 3-Acetamidobenzoic Acid (CAS 587-48-4)

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Compound of Interest

Compound Name: 3-Acetamidobenzoic acid

Cat. No.: B1265492

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Acetamidobenzoic acid, with the CAS number 587-48-4, is an organic compound that belongs to the family of acetamidobenzoic acids. It is a derivative of benzoic acid and an isomer of both 2-acetamidobenzoic acid and 4-acetamidobenzoic acid. This molecule features a central benzene ring substituted with a carboxylic acid group and an acetamido group at the meta-position. Its structure makes it a valuable building block and intermediate in the synthesis of more complex molecules, particularly in the realm of medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the chemical and physical properties, a detailed synthesis protocol, and a discussion of its relevance in research, with a focus on data presentation and experimental methodology.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Acetamidobenzoic acid** is fundamental for its application in research and development. The following tables summarize key quantitative data for this compound.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	587-48-4	[1] [2] [3]
Molecular Formula	C ₉ H ₉ NO ₃	[1] [2]
Molecular Weight	179.17 g/mol	[1]
Appearance	White to off-white or beige powder/crystals	[4]
Melting Point	247-252 °C	[2]
Boiling Point	444.1 °C (Predicted)	[2]
Density	1.326 g/cm ³ (Predicted)	[2]
pKa	Not available	
LogP	1.3	[1]
Solubility	Soluble in ethanol; insoluble in water and ether.	[4]

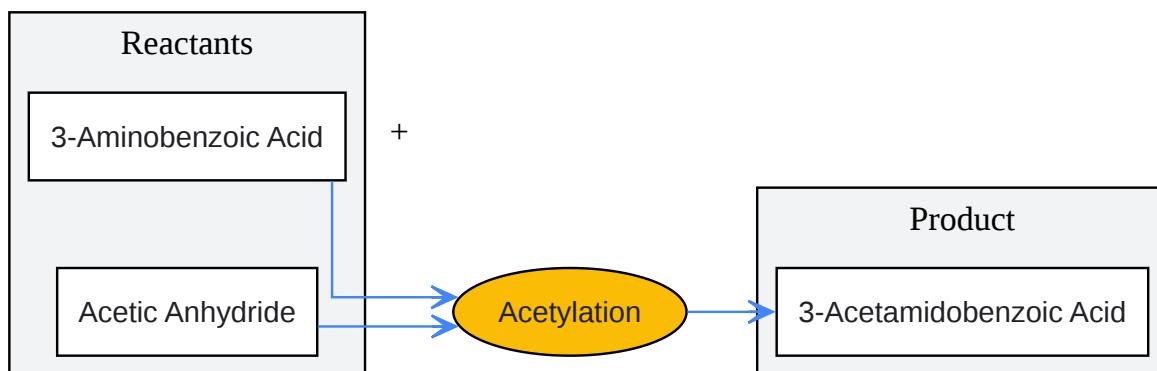
Table 2: Spectroscopic Data References

Spectroscopic Technique	Database/Reference
¹ H NMR	PubChem, ChemicalBook
¹³ C NMR	PubChem
Infrared (IR)	PubChem, SpectraBase
Mass Spectrometry (MS)	PubChem, NIST WebBook

Synthesis of 3-Acetamidobenzoic Acid

The most common and straightforward method for the synthesis of **3-Acetamidobenzoic acid** is the N-acetylation of 3-aminobenzoic acid using acetic anhydride. This reaction is a classic example of nucleophilic acyl substitution.

Reaction Scheme



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Figure 1: Synthesis of **3-Acetamidobenzoic acid** via acetylation.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the acetylation of aromatic amines.

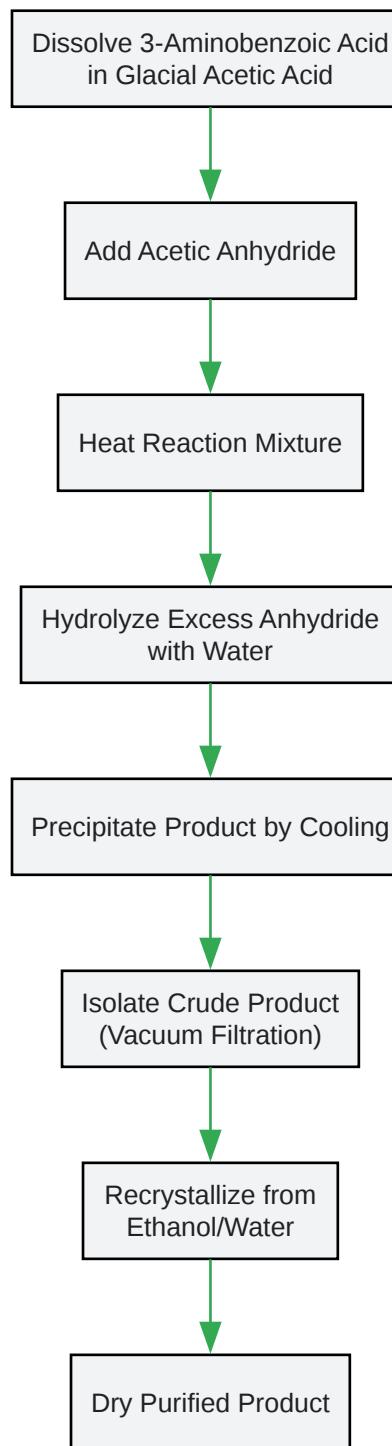
Materials:

- 3-Aminobenzoic acid
- Acetic anhydride
- Glacial acetic acid (optional, as solvent)
- Deionized water
- Ethanol (for recrystallization)
- Standard laboratory glassware (Erlenmeyer flask, beaker, Büchner funnel, etc.)
- Heating plate
- Magnetic stirrer
- pH paper or pH meter

Procedure:

- Reaction Setup: In a 100 mL Erlenmeyer flask, dissolve 5.0 g of 3-aminobenzoic acid in 20 mL of glacial acetic acid. Gentle warming may be required to achieve complete dissolution. Alternatively, the reaction can be carried out without a solvent.
- Acetylation: To the stirred solution, slowly add 6.0 mL of acetic anhydride. An exothermic reaction may be observed.
- Heating: Heat the reaction mixture to approximately 100-110 °C for 15-20 minutes.
- Hydrolysis of Excess Anhydride: Carefully add 20 mL of cold deionized water to the reaction mixture to hydrolyze any unreacted acetic anhydride.
- Precipitation: Cool the mixture in an ice bath to induce the precipitation of the crude **3-Acetamidobenzoic acid**.
- Isolation: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold deionized water.
- Recrystallization: Purify the crude product by recrystallization from a suitable solvent, such as an ethanol/water mixture. Dissolve the solid in a minimal amount of hot ethanol and add hot water dropwise until the solution becomes slightly turbid. Allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to maximize crystal formation.
- Drying: Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry them in a desiccator or a vacuum oven.

Experimental Workflow



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Figure 2: Workflow for the synthesis of **3-Acetamidobenzoic acid**.

Applications in Research and Drug Development

3-Acetamidobenzoic acid serves as a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceutical compounds. Its bifunctional nature, possessing both a carboxylic acid and an amide group, allows for a variety of chemical transformations.

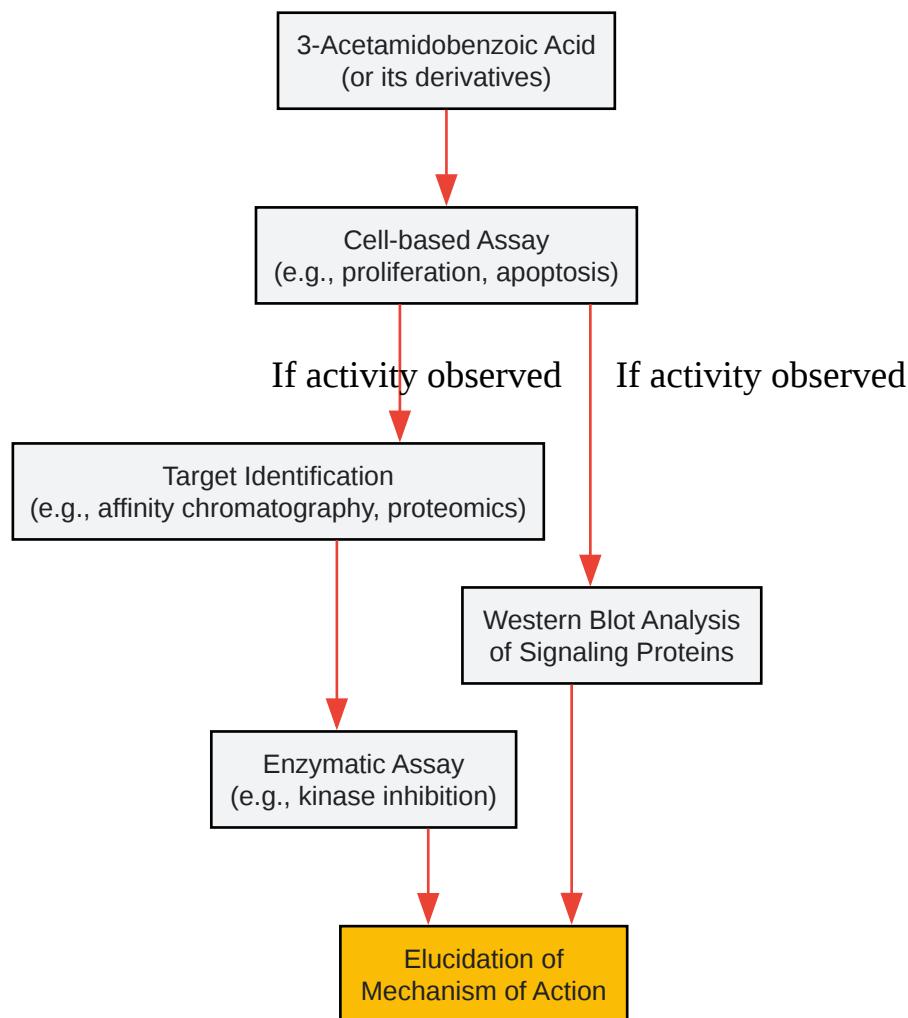
While direct biological activity data for **3-Acetamidobenzoic acid** is limited in publicly available literature, its derivatives have been investigated for various therapeutic applications. For instance, some studies have explored derivatives of acetamidobenzoic acid as potential inhibitors of enzymes such as protein tyrosine phosphatase 1B (PTP1B), which is a target for the treatment of type 2 diabetes and obesity. Additionally, other research has focused on acetamidobenzoic acid scaffolds in the development of antimicrobial agents.

The primary role of **3-Acetamidobenzoic acid** in drug development is as a key building block. The carboxylic acid group can be converted to esters, amides, or other functional groups, while the acetamido group can be hydrolyzed back to an amine for further derivatization. This allows for the systematic modification of a lead compound's structure to optimize its pharmacological properties, a process central to medicinal chemistry. A notable application of a related compound, 3-acetamido-5-aminobenzoic acid, is as an intermediate in the synthesis of iodine-containing X-ray contrast agents^[5].

Potential Signaling Pathway Involvement (Hypothetical)

Given the lack of direct evidence for the biological activity of **3-Acetamidobenzoic acid**, its involvement in signaling pathways remains speculative. However, based on the known activities of its derivatives, one could hypothesize potential interactions. For example, if a derivative of **3-Acetamidobenzoic acid** were to inhibit a protein kinase, it would interfere with phosphorylation cascades that are central to numerous cellular processes, including cell growth, differentiation, and apoptosis.

The logical relationship for investigating such a potential role is outlined below.



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Figure 3: Logical workflow for investigating potential signaling pathway involvement.

Safety and Handling

3-Acetamidobenzoic acid is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation[1].

GHS Hazard Statements:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

3-Acetamidobenzoic acid (CAS 587-48-4) is a valuable organic intermediate with well-defined chemical and physical properties. Its synthesis via the acetylation of 3-aminobenzoic acid is a straightforward and efficient process. While direct biological activity and its role in specific signaling pathways are not yet well-documented, its utility as a scaffold in the synthesis of medicinally relevant compounds is evident. This technical guide provides researchers and drug development professionals with the core information necessary for the safe handling, synthesis, and further investigation of this versatile chemical entity. Future research into the potential pharmacological effects of **3-Acetamidobenzoic acid** itself could unveil new therapeutic opportunities.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Acetamidobenzoic Acid (CAS 587-48-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265492#3-acetamidobenzoic-acid-cas-number-587-48-4]

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